

Technical Support Center: 5-Aminotetrazole Monohydrate

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Compound of Interest

Compound Name: 5-Aminotetrazole

Cat. No.: B3426625

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **5-Aminotetrazole monohydrate**.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **5-Aminotetrazole monohydrate**?

A1: **5-Aminotetrazole monohydrate** is stable under recommended storage conditions.^{[1][2][3][4]} However, it is crucial to prevent the material from drying out, as it can become explosive when dry.^{[3][4]}

Q2: What are the recommended storage conditions for **5-Aminotetrazole monohydrate**?

A2: It is recommended to store **5-Aminotetrazole monohydrate** in a cool, dry, and well-ventilated area.^{[1][2][5][6][7]} The container should be kept tightly closed to prevent the loss of moisture.^{[1][2][3][5]}

Q3: What happens when **5-Aminotetrazole monohydrate** is heated?

A3: Heating **5-Aminotetrazole monohydrate** can lead to decomposition and potentially an explosion.^{[4][5]} The decomposition temperature is in the range of 198-204 °C.^{[2][7][8][9][10]}

Q4: What are the hazardous decomposition products of **5-Aminotetrazole monohydrate**?

A4: Under fire conditions, hazardous decomposition products include carbon oxides and nitrogen oxides (NO_x).^{[1][2][3][4][11]} Thermal decomposition can also produce hydrazoic acid (HN₃), cyanamide (NH₂CN), nitrogen gas (N₂), and methyl azide (CH₃N₃).^{[12][13][14]}

Q5: Is **5-Aminotetrazole** monohydrate hygroscopic?

A5: The compound exists as a monohydrate, indicating its affinity for water. It is critical to keep the container tightly sealed to maintain its hydrated form and prevent it from drying out, which is a significant safety hazard.^[3] Studies have shown that the dehydration of the monohydrate can occur at approximately 50 °C.^[15]

Q6: What materials are incompatible with **5-Aminotetrazole** monohydrate?

A6: **5-Aminotetrazole** monohydrate is incompatible with strong acids, acid chlorides, acid anhydrides, strong oxidizing agents, and metals.^{[1][2][4]} Contact with metals can form highly sensitive and explosive metallic compounds.^{[3][4]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Caking or clumping of the powder	Absorption of excess moisture.	Ensure the container is tightly sealed. Store in a desiccator if the humidity is high.
Material appears dry and crystalline	Loss of water of hydration. CRITICAL SAFETY HAZARD.	Do not handle the material. Contact your institution's Environmental Health and Safety (EHS) office immediately. The material may be explosive when dry.[3][4]
Discoloration of the material	Possible decomposition or contamination.	Do not use the material. Dispose of it according to your institution's hazardous waste disposal procedures.
Pressure buildup in the container	Decomposition leading to gas formation.	Handle with extreme caution in a well-ventilated fume hood. Do not attempt to open if the container is visibly bulging. Contact your EHS office for guidance on disposal.

Data and Protocols

Thermal Stability Data

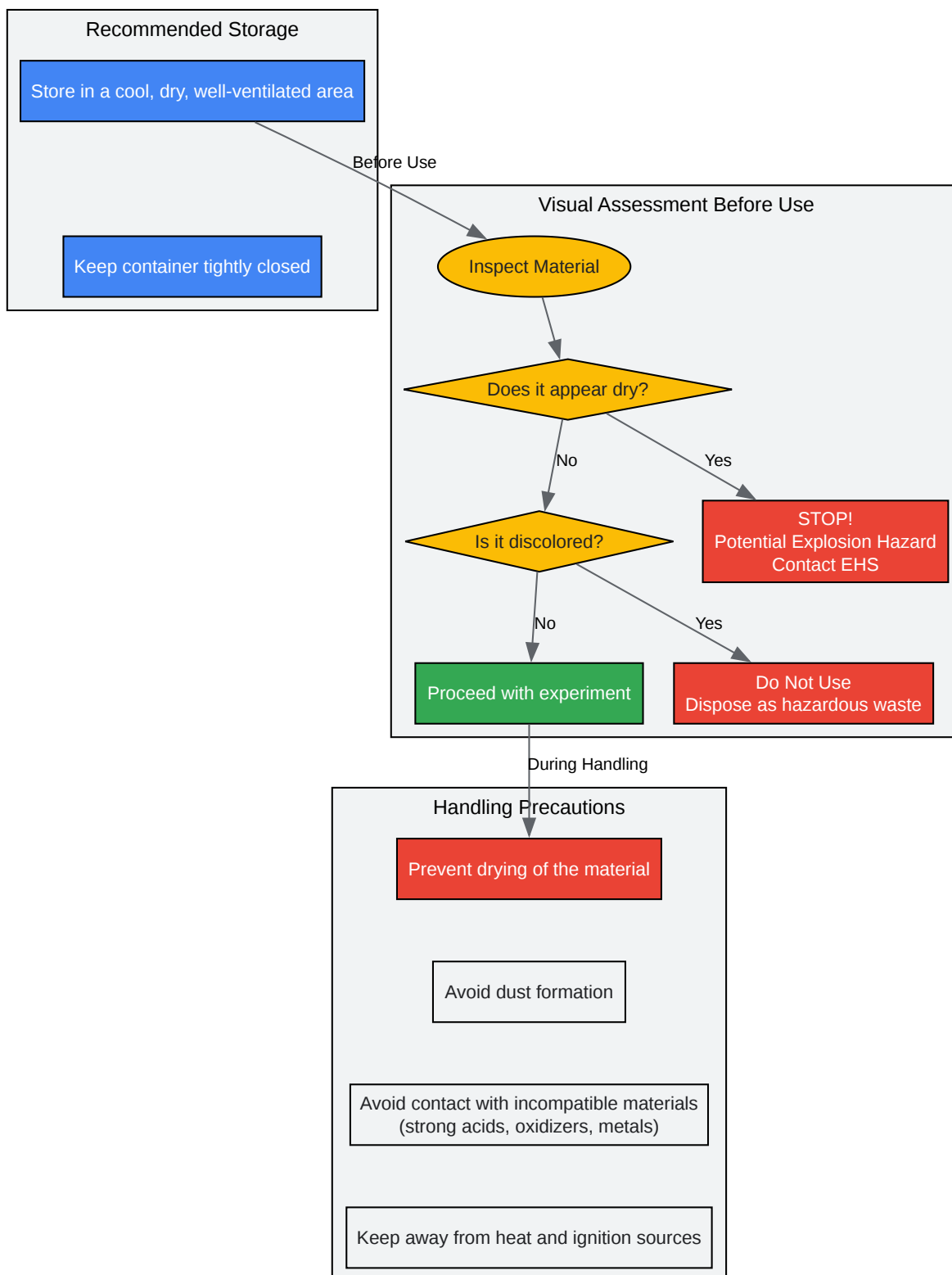
Parameter	Value	Source(s)
Decomposition Temperature	198-204 °C	[2][7][8][10]
Onset of Melting	~206 °C	[16]
Onset of Decomposition	~210 °C	[16]
Dehydration Temperature	~50 °C	

Experimental Protocol: Assessment of Thermal Stability (Differential Scanning Calorimetry - DSC)

This protocol provides a general method for determining the thermal stability of **5-Aminotetrazole** monohydrate using DSC.

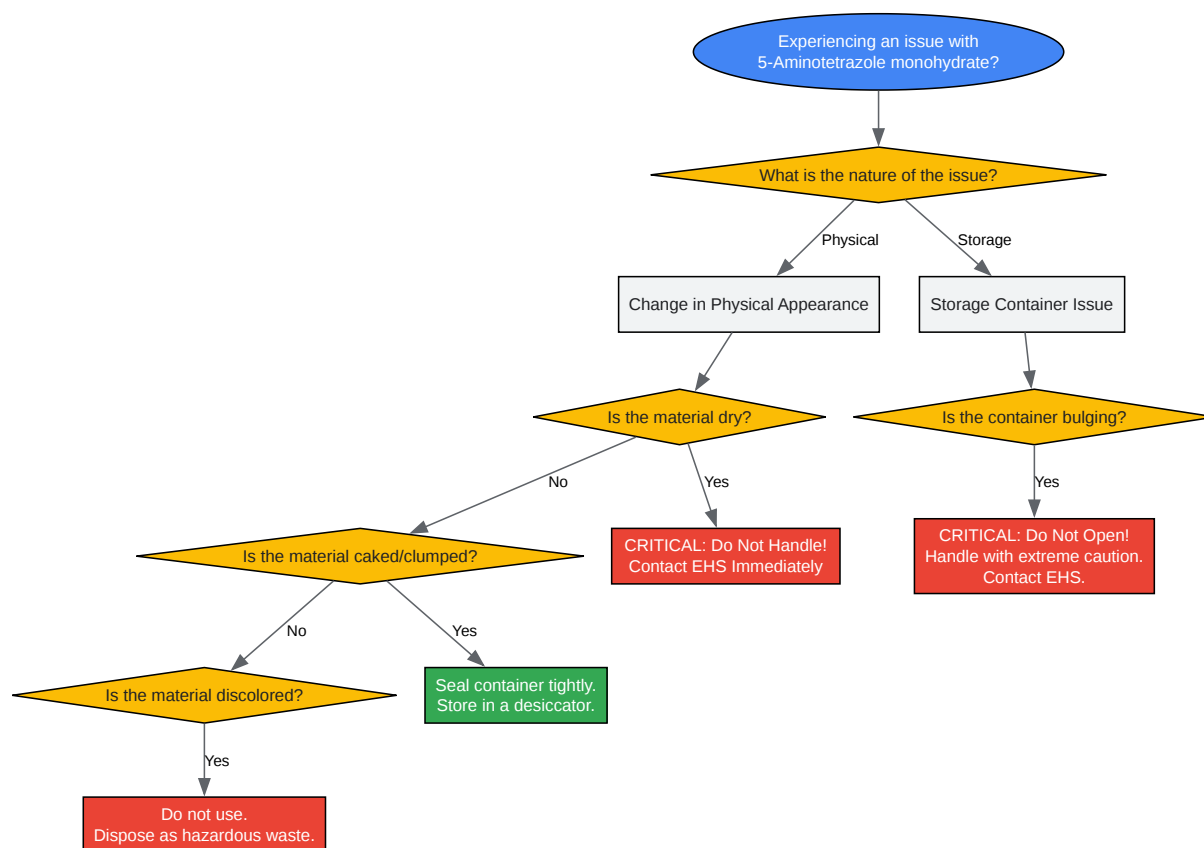
- Sample Preparation: Accurately weigh 1-2 mg of **5-Aminotetrazole** monohydrate into an aluminum DSC pan.
- Instrument Setup:
 - Place the sample pan and a reference pan (empty) into the DSC cell.
 - Purge the cell with a dry, inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min).
- Thermal Program:
 - Equilibrate the sample at a starting temperature well below the expected decomposition point (e.g., 30 °C).
 - Ramp the temperature at a controlled heating rate (e.g., 10 °C/min) to a final temperature above the decomposition point (e.g., 300 °C).^[17]
- Data Analysis:
 - Record the heat flow as a function of temperature.
 - The onset temperature of the major exothermic peak corresponds to the decomposition temperature.
 - Endothermic peaks prior to decomposition may indicate melting or dehydration.

Visual Guides



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Caption: Workflow for the safe storage, handling, and visual assessment of **5-Aminotetrazole monohydrate**.



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Caption: Decision tree for troubleshooting common issues with **5-Aminotetrazole** monohydrate.

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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. alkalimetals.com [alkalimetals.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. biosynth.com [biosynth.com]
- 7. haihangchem.com [haihangchem.com]
- 8. 5-アミノテトラゾール 一水和物 97% | Sigma-Aldrich [sigmaaldrich.com]
- 9. 5-Aminotetrazole monohydrate | 15454-54-3 [chemicalbook.com]
- 10. 5-Aminotetrazole monohydrate, 98% 5-Aminotetrazole monohydrate, 98% Manufacturers, Suppliers, Price | India, China [ottokemi.com]
- 11. fishersci.com [fishersci.com]
- 12. diva-portal.org [diva-portal.org]
- 13. The mechanism and kinetics of decomposition of 5-aminotetrazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. Investigation on thermal kinetic behavior of 5 aminotetrazole/sodium periodate gas generator - PMC [pmc.ncbi.nlm.nih.gov]
- 17. N-Functionalization of 5-Aminotetrazoles: Balancing Energetic Performance and Molecular Stability by Introducing ADNP - PMC [pmc.ncbi.nlm.nih.gov]

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